

Preparing Stock Solutions of JMI-346: An Application Note and Protocol

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Compound of Interest

Compound Name: JMI-346

Cat. No.: B12398577

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **JMI-346**, a potent anti-malarial agent and inhibitor of the Plasmodium falciparum falcipain-2 protease (PfFP-2)[1]. Adherence to proper solution preparation techniques is critical for ensuring the accuracy and reproducibility of experimental results. This guide outlines best practices for handling, dissolving, storing, and utilizing **JMI-346** in a research setting. All quantitative data is summarized for clarity, and a detailed experimental workflow is provided.

Compound Information and Properties

JMI-346 is a small molecule inhibitor with demonstrated activity against both chloroquine-sensitive (CQS) and chloroquine-resistant (CQR) strains of P. falciparum[1]. A summary of its key properties is provided in Table 1.

Table 1: Properties of **JMI-346**

Property	Value	Source
Molecular Weight	336.39 g/mol	
Target	Plasmodium falciparum falcipain-2 protease (PfFP-2)	[1]
Reported IC50	13 μ M (P. falciparum 3D7, CQS)	[1]
33 μ M (P. falciparum RKL-9, CQR)	[1]	
Appearance	Solid (Powder)	N/A

Materials and Equipment

Reagents

- **JMI-346** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), $\geq 99.9\%$ purity
- Sterile, nuclease-free water
- Appropriate cell culture medium or assay buffer

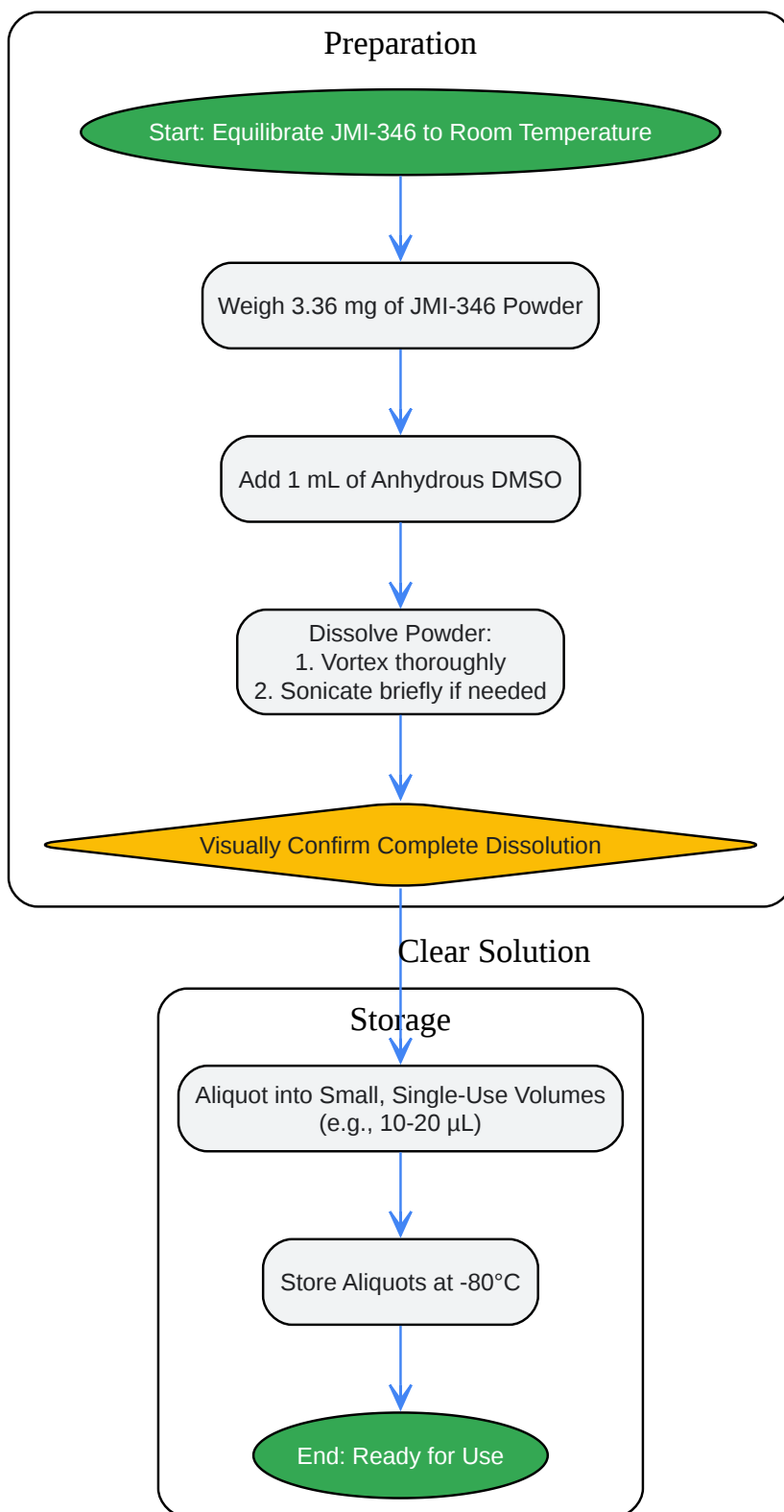
Equipment

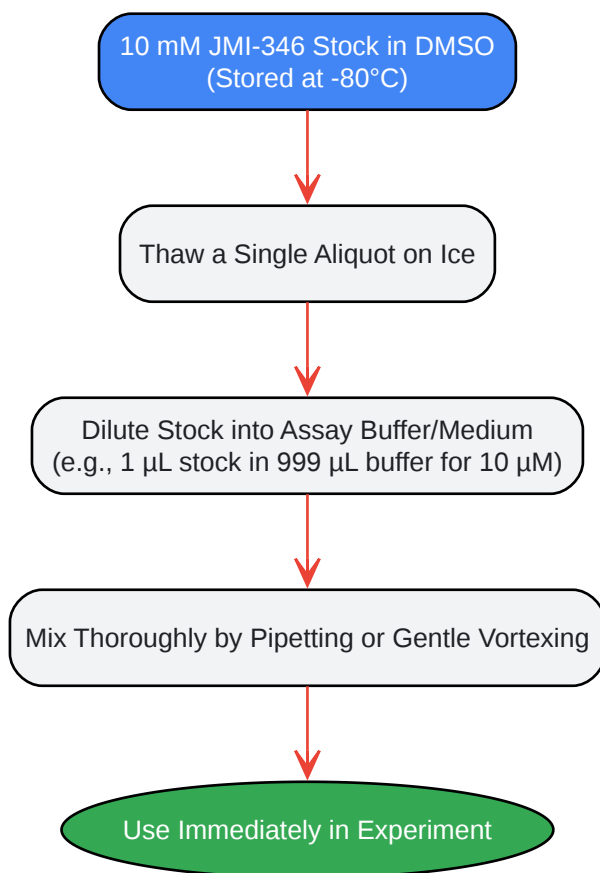
- Analytical balance
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes and sterile, low-retention tips
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Stock Solution Preparation Protocol

While specific solubility data for **JMI-346** in DMSO is not publicly available, DMSO is a common solvent for similar small organic molecules. This protocol provides a general method for preparing a 10 mM stock solution, a concentration commonly used for primary stocks. Researchers should visually confirm complete dissolution at this concentration.

Workflow for Stock Solution Preparation





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References

- 1. 化合物 JMI-346|T61047|TargetMol - ChemicalBook [m.chemicalbook.com]
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